

Application Notes and Protocols for the Analytical Characterization of Pyrazole Carboxylates

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Compound of Interest

Compound Name: *methyl 1,3-dimethyl-1H-pyrazole-5-carboxylate*
CAS No.: 10250-59-6
Cat. No.: B087091

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Audience: Researchers, scientists, and drug development professionals.

Topic: Analytical Techniques for Pyrazole Carboxylate Characterization

Introduction

Pyrazole and its derivatives, particularly pyrazole carboxylates, represent a cornerstone in medicinal chemistry and materials science.^[1] These heterocyclic compounds exhibit a wide spectrum of pharmacological activities, including anti-inflammatory, analgesic, anticancer, and antimicrobial properties, making them pivotal scaffolds in drug discovery.^{[1][2]} The precise characterization of these molecules is paramount for establishing structure-activity relationships (SAR), ensuring purity, and meeting regulatory standards. This guide provides a comprehensive overview of key analytical techniques and detailed protocols for the robust characterization of pyrazole carboxylates.

The general structure of a pyrazole carboxylate consists of a five-membered aromatic ring with two adjacent nitrogen atoms, substituted with a carboxylate group (e.g., an ester or a carboxylic acid). The positioning of substituents on the pyrazole ring significantly influences the molecule's chemical properties and biological activity, necessitating a multi-technique approach for unambiguous identification and quantification.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: The Blueprint of the Molecule

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.[1][3] For pyrazole carboxylates, ^1H and ^{13}C NMR are indispensable for confirming the molecular structure, identifying isomers, and assessing purity.[3]

Why NMR is Essential for Pyrazole Carboxylates:

- **Structural Isomerism:** The pyrazole ring can be substituted at various positions. NMR, particularly 2D techniques like COSY, HSQC, and HMBC, can definitively establish the connectivity of atoms and distinguish between constitutional isomers.[1]
- **Tautomerism:** N-unsubstituted pyrazoles can exist in tautomeric forms. NMR spectroscopy, sometimes in conjunction with solid-state NMR and computational studies, can help identify the predominant tautomer in solution or the solid state.[4]
- **Chemical Environment:** The chemical shifts (δ) of protons and carbons are highly sensitive to their electronic environment. The electron-withdrawing nature of the carboxylate group and other substituents will influence the spectral positions of the pyrazole ring atoms, providing key structural clues.[5][6][7]

^1H and ^{13}C NMR Spectroscopy Protocol

1. Sample Preparation:

- Accurately weigh 5-10 mg of the pyrazole carboxylate sample.
- Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , CD_3OD) in a 5 mm NMR tube.[1] The choice of solvent is critical; for instance, DMSO-d_6 is useful for observing exchangeable protons like N-H.
- Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.

2. Instrument Setup and Data Acquisition:

- The experiments are typically performed on a 400 MHz or higher field NMR spectrometer.[8]
- Acquire a standard one-dimensional ^1H NMR spectrum. Typical parameters include a spectral width of 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
- Acquire a ^{13}C NMR spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , a greater number of scans are required. Proton decoupling is typically used to simplify the spectrum and improve the signal-to-noise ratio.
- If necessary, perform 2D NMR experiments (COSY, HSQC, HMBC) to establish correlations between protons and carbons for unambiguous structural assignment.

3. Data Interpretation:

- Reference the spectra using the residual solvent peak or an internal standard like tetramethylsilane (TMS).[8]
- Analyze the ^1H NMR spectrum for chemical shifts, signal multiplicities (singlet, doublet, etc.), and coupling constants (J).
- Analyze the ^{13}C NMR spectrum for the number of signals and their chemical shifts.

Expected Spectral Data

The following table summarizes typical chemical shift ranges for a representative pyrazole carboxylate, such as ethyl 1H-pyrazole-4-carboxylate.[9][10]

Atom	Typical ^1H Chemical Shift (ppm)	Typical ^{13}C Chemical Shift (ppm)	Notes
Pyrazole C3-H & C5-H	~8.0-8.2 (singlets)	C3: ~139, C5: ~139	In symmetrically substituted pyrazoles, these may be equivalent. [9] [11] [12]
Pyrazole C4	N/A	~110-120	This carbon is substituted with the carboxylate group.
Pyrazole N-H	Highly variable, often broad (e.g., 5-13 ppm)	N/A	May not be observed in all solvents; dependent on concentration and temperature.
Carboxylate C=O	N/A	~160-170	
Ester -OCH ₂ -	~4.3 (quartet)	~60-65	
Ester -CH ₃	~1.3 (triplet)	~14-15	

Note: Chemical shifts are highly dependent on the solvent and the specific substitution pattern of the pyrazole ring.[\[13\]](#)

II. Mass Spectrometry (MS): Determining Molecular Weight and Formula

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ions. It is crucial for determining the molecular weight of pyrazole carboxylates and confirming their elemental composition.[\[1\]](#)

Why MS is Crucial:

- **Molecular Weight Confirmation:** MS provides the molecular weight of the compound, which is a fundamental piece of data for characterization.

- **Elemental Composition:** High-resolution mass spectrometry (HRMS) can determine the exact mass of a molecule with high precision, allowing for the calculation of its molecular formula.[\[1\]](#)
- **Structural Information:** The fragmentation patterns observed in techniques like electron ionization (EI) or tandem mass spectrometry (MS/MS) can offer valuable clues about the molecule's structure and connectivity.[\[1\]](#)[\[14\]](#)[\[15\]](#)

Mass Spectrometry Protocol (LC-MS with ESI)

1. Sample Preparation:

- Prepare a dilute solution of the pyrazole carboxylate (typically 0.1-1 mg/mL) in a suitable solvent like methanol or acetonitrile.[\[1\]](#)
- Filter the sample solution through a 0.22 μm syringe filter to remove any particulate matter.[\[1\]](#)

2. Instrument Setup (LC-MS with Electrospray Ionization - ESI):

- Couple a High-Performance Liquid Chromatography (HPLC) system to the mass spectrometer.
- Select an appropriate HPLC column (e.g., C18 reverse-phase) and mobile phase. A common mobile phase for pyrazole derivatives is a gradient of water and acetonitrile with a small amount of formic acid to aid ionization.[\[16\]](#)
- Calibrate the mass spectrometer using a standard calibration solution to ensure mass accuracy.[\[1\]](#)
- Set the ESI source parameters. For pyrazole carboxylates, positive ion mode ($[\text{M}+\text{H}]^+$) is often effective. Optimize parameters like capillary voltage, cone voltage, and desolvation gas flow to maximize the signal of the analyte.[\[1\]](#)

3. Data Acquisition:

- Acquire data in full scan mode to detect all ions within a specified mass range.
- For HRMS, ensure the instrument is operating at the required resolution.
- To obtain fragmentation data for structural elucidation, perform MS/MS experiments by selecting the precursor ion (e.g., the $[\text{M}+\text{H}]^+$ ion) and subjecting it to collision-induced dissociation (CID).

4. Data Analysis:

- Identify the molecular ion peak (e.g., $[M+H]^+$, $[M+Na]^+$).
- For HRMS data, use the exact mass to calculate the molecular formula.
- Analyze the fragmentation pattern to gain structural insights. Common fragmentation pathways for pyrazole derivatives may involve cleavage of the pyrazole ring or loss of substituents.[\[14\]](#)

III. High-Performance Liquid Chromatography (HPLC): Purity Assessment and Quantification

HPLC is a cornerstone technique for separating, identifying, and quantifying components in a mixture. For pyrazole carboxylates, it is the primary method for determining purity and isolating impurities for further characterization.

Why HPLC is Important:

- **Purity Determination:** HPLC can separate the target pyrazole carboxylate from starting materials, by-products, and degradation products. The peak area percentage is commonly used to assess purity.[\[17\]](#)
- **Quantification:** With proper calibration, HPLC can be used to accurately determine the concentration of the pyrazole carboxylate in a sample.
- **Preparative Separation:** HPLC can be scaled up to isolate larger quantities of the pure compound for further testing or use.[\[16\]](#)

Reverse-Phase HPLC Protocol

1. Sample and Mobile Phase Preparation:

- Prepare a stock solution of the pyrazole carboxylate in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL). Further dilute as needed.
- Prepare the mobile phase. A common mobile phase for pyrazoline derivatives consists of a mixture of water (often with 0.1% trifluoroacetic acid or formic acid) and an organic solvent like methanol or acetonitrile.[\[18\]](#)
- Filter and degas the mobile phase to prevent blockages and ensure a stable baseline.

2. Chromatographic Conditions:

Parameter	Typical Value	Rationale
Column	C18 (e.g., 250 mm x 4.6 mm, 5 μ m)	Provides good retention and separation for moderately polar compounds like pyrazole carboxylates. [18]
Mobile Phase	Acetonitrile/Water or Methanol/Water gradient	Allows for the elution of compounds with a range of polarities. [16]
Flow Rate	1.0 mL/min	A standard flow rate for analytical columns of this dimension. [18]
Column Temperature	25-30 $^{\circ}$ C	Maintains consistent retention times. [18]
Injection Volume	5-20 μ L	A typical volume for analytical HPLC.
Detection	UV at a suitable wavelength (e.g., 210-280 nm)	Pyrazole rings typically have strong UV absorbance in this range.

3. Data Analysis:

- Identify the peak corresponding to the pyrazole carboxylate based on its retention time.
- Integrate the peak areas of all components in the chromatogram.
- Calculate the purity of the sample as the percentage of the main peak area relative to the total area of all peaks.

IV. Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique used to identify functional groups within a molecule. It is an excellent complementary technique to NMR and MS for confirming the presence of key structural features in pyrazole carboxylates.[\[19\]](#)

Why FT-IR is Useful:

- **Functional Group Confirmation:** FT-IR can confirm the presence of characteristic functional groups such as N-H (in N-unsubstituted pyrazoles), C=O (from the carboxylate), and C-O bonds.[\[20\]](#)[\[21\]](#)
- **Structural Verification:** The overall fingerprint region of the spectrum provides a unique pattern for a specific molecule, which can be used for identification by comparison with a reference spectrum.

FT-IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

1. Sample Preparation:

- Place a small amount of the solid pyrazole carboxylate sample directly onto the ATR crystal. No further preparation is typically needed.

2. Data Acquisition:

- Press the sample against the crystal using the instrument's pressure arm to ensure good contact.
- Acquire the spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio. The typical spectral range is 4000-400 cm^{-1} .[\[22\]](#)
- Acquire a background spectrum of the clean, empty ATR crystal before running the sample. The instrument software will automatically subtract the background from the sample spectrum.

3. Data Interpretation:

- Analyze the spectrum for characteristic absorption bands.

Functional Group	Typical Wavenumber (cm ⁻¹)	Appearance
N-H Stretch	3100-3500	Medium to broad
C-H Stretch (Aromatic)	3000-3100	Sharp, medium
C-H Stretch (Aliphatic)	2850-3000	Sharp, medium
C=O Stretch (Ester)	1700-1750	Strong, sharp
C=N Stretch	~1600	Medium
C=C Stretch (Aromatic)	1450-1600	Medium to weak
C-O Stretch (Ester)	1000-1300	Strong

Note: The exact positions of the peaks can be influenced by the molecular structure and intermolecular interactions like hydrogen bonding.[\[20\]](#)[\[23\]](#)[\[24\]](#)

V. Single-Crystal X-ray Diffraction: The Definitive 3D Structure

Single-crystal X-ray diffraction (XRD) is the gold standard for determining the precise three-dimensional arrangement of atoms in a crystalline solid.[\[25\]](#)[\[26\]](#) It provides unambiguous information about bond lengths, bond angles, and the overall molecular conformation.[\[25\]](#)[\[27\]](#)

Why X-ray Diffraction is the Ultimate Proof:

- **Unambiguous Structure Determination:** XRD provides a complete 3D model of the molecule as it exists in the crystal lattice.[\[25\]](#)[\[28\]](#)
- **Stereochemistry and Conformation:** It can definitively determine the absolute stereochemistry and the preferred conformation of the molecule in the solid state.
- **Intermolecular Interactions:** The crystal structure reveals how molecules pack together and interact via hydrogen bonds, π -stacking, and other non-covalent forces.[\[29\]](#)

Single-Crystal X-ray Diffraction Protocol

1. Crystal Growth (The Crucial Step):

- The primary challenge is to grow a high-quality single crystal of the pyrazole carboxylate, typically 0.1-0.3 mm in size and free of defects.[25]
- A common method is slow evaporation of a saturated solution.[30] Choose a solvent in which the compound is moderately soluble.
- Other techniques include slow cooling of a saturated solution or vapor diffusion.
- Patience is key; crystal growth can take days to weeks.[30]

2. Data Collection:

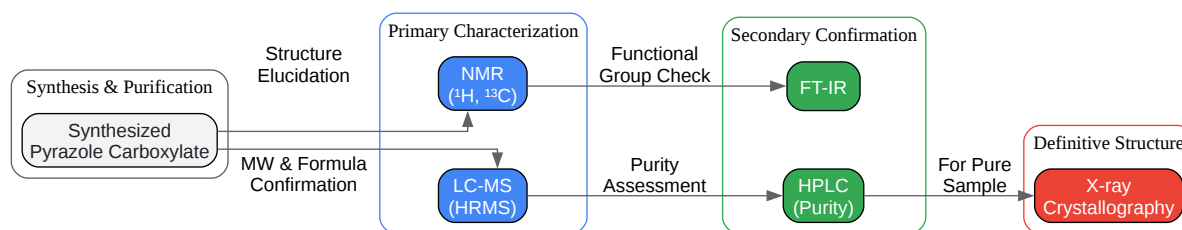
- Carefully mount a suitable crystal on a goniometer head.
- Place the crystal in a stream of cold nitrogen (typically 100 K) to minimize thermal motion and radiation damage.
- Collect diffraction data using a diffractometer equipped with an X-ray source (e.g., Mo or Cu K α radiation) and a detector.[31][32] The crystal is rotated to collect diffraction spots from all possible orientations.[25]

3. Structure Solution and Refinement:

- The collected diffraction data is processed to determine the unit cell parameters and space group.
- The structure is "solved" using computational methods (e.g., direct methods or Patterson methods) to obtain an initial model of the atomic positions.
- This model is then "refined" using least-squares methods to improve the fit between the calculated and observed diffraction data, resulting in the final, precise 3D structure.[31]

Workflow and Data Integration

A comprehensive characterization of a novel pyrazole carboxylate involves the integration of data from multiple techniques. The following workflow illustrates a logical progression.



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Caption: Integrated workflow for pyrazole carboxylate characterization.

Conclusion

The characterization of pyrazole carboxylates is a multi-faceted process that relies on the synergistic application of several analytical techniques. NMR and mass spectrometry provide the fundamental structural and molecular formula information. HPLC is essential for assessing purity, while FT-IR offers rapid confirmation of key functional groups. For an unambiguous determination of the three-dimensional structure, single-crystal X-ray diffraction remains the definitive method. By following the protocols outlined in this guide, researchers can ensure the thorough and accurate characterization of these important molecules, paving the way for their successful application in drug development and materials science.

References

- Benchchem. (n.d.). Application Notes and Protocols for the Analytical Characterization of Pyrazole Derivatives.
- Synthesis, crystal structures and magnetic properties of Pyrazole-Carboxylic acid complexes. (2023). Journal of Molecular Structure.
- SIELC Technologies. (n.d.). Separation of 1H-Pyrazole-3-carboxylic acid, 4,5-dihydro-1-(2-methyl-4-sulfophenyl)-5-oxo- on Newcrom R1 HPLC column.
- A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles. (n.d.). NIH PMC.
- ResearchGate. (n.d.). FT-IR spectra of (a) pyrazole ligands 1 A-E and (b) copper complexes 2....

- Ok, S., et al. (2020). H and ¹³C NMR Characterization of Pyrazole Carboxamide Derivatives. ResearchGate.
- The ¹H NMR spectrum of pyrazole in a nematic phase. (2016). Magnetic Resonance in Chemistry.
- Molecular structure, vibrational spectral studies of pyrazole and 3,5-dimethyl pyrazole based on density functional calculations. (n.d.). PubMed.
- ResearchGate. (n.d.). FT-IR spectra of (i) pyrazole ligands 1 and (ii) trinuclear pyrazolate complexes 2(Cu), (iii) 2(Ag) and (iv) 2(Au).
- Protonation and phase effects on the NMR chemical shifts of imidazoles and pyrazoles: experimental results and GIAO calculations. (n.d.). New Journal of Chemistry.
- ResearchGate. (n.d.). Pyrazole gas-phase FT-IR spectra: vibrational analysis and typical absorption peaks.
- ResearchGate. (n.d.). ¹³C NMR chemical shifts for compounds 1-15 in DMSO-d₆.
- What Is Single-Crystal X-ray Diffraction (XRD) and How Does It Work?. (n.d.). News-Medical.net.
- Crystal Structure Solution of Organic Compounds from X-ray Powder Diffraction Data. (n.d.). J-STAGE.
- Design, synthesis, X-ray crystal structures, anticancer, DNA binding, and molecular modelling studies of pyrazole–pyrazoline hybrid derivatives. (n.d.). NIH.
- ResearchGate. (n.d.). Characteristic ¹H and ¹³C NMR chemical shift values of the synthesized ring A- fused pyrazole regioisomers.
- ¹³C NMR chemical shifts of N-unsubstituted- and N-methyl-pyrazole derivatives. (n.d.). SciSpace.
- ChemicalBook. (n.d.). Ethyl pyrazole-4-carboxylate synthesis.
- Synthesis and Crystal Structure of Two Fe(III) Pyrazole-3,5-Dicarboxylates. (2025). Inorganic Chemistry.
- The Incorporation of a Single-Crystal X-ray Diffraction Experiment into the Undergraduate Physical Chemistry Laboratory. (n.d.). Journal of Chemical Education.
- ChemicalBook. (n.d.). Pyrazole(288-13-1) ¹H NMR spectrum.
- 5-methyl-1,3-diphenyl-1H-pyrazole-4-carboxylic acid - Optional[¹H NMR] - Spectrum. (n.d.). SpectraBase.
- Mass spectrometric study of some pyrazoline derivatives. (2025). Rapid Communications in Mass Spectrometry.
- PubChem. (n.d.). ethyl 1H-pyrazole-4-carboxylate.
- Chem-Impex. (n.d.). Ethyl 1H-pyrazole-4-carboxylate.
- ResearchGate. (n.d.). Characterization data for new pyrazole derivatives.
- ResearchGate. (n.d.). Mass spectral investigation of compounds 1 and 11-15.
- ResearchGate. (n.d.). X-ray crystallographic comparison of pyrazole subsidiaries.

- ResearchGate. (n.d.). ^{13}C NMR chemical shifts for pyrazoles 1Pz–12Pz in DMSO- d_6 at 50°C.
- ResearchGate. (n.d.). Coupling of ethyl 1H-pyrazole-4-carboxylate 1 with 3-functionalized N-Boc-azetidines 2a–c.
- ChemicalBook. (n.d.). 5-Methyl-1H-pyrazole-3-carboxylic acid(402-61-9) 1H NMR.
- SpectraBase. (n.d.). Pyrazole - Optional[FTIR] - Spectrum.
- Synthesis, molecular docking and molecular dynamics simulations, drug-likeness studies, ADMET prediction and biological evaluation of novel pyrazole-carboxamides bearing sulfonamide moiety as potent carbonic anhydrase inhibitors. (2024). NIH.
- A Solid-State NMR, X-ray Diffraction, and ab Initio Computational Study of Hydrogen-Bond Structure and Dynamics of Pyrazole-4-Carboxylic Acid Chains. (2025). ResearchGate.
- How To: Grow X-Ray Quality Crystals. (n.d.). University of Rochester Department of Chemistry.
- Determination of crystal structure by single crystal X-ray diffraction. (n.d.). SlidePlayer.
- Synthesis, characterization and biological evaluation of some novel carboxamide derivatives of pyrazole. (n.d.). JOCPR.
- Derivatives of Pyrazole-Based Compounds as Prospective Cancer Agents. (2025). ACS Omega.
- Synthesis, characterization and biological evaluation of some novel carboxamide derivatives of pyrazole. (n.d.). Journal of Chemical and Pharmaceutical Research.
- ResearchGate. (n.d.). X-ray structure of pyrazole 11a (anisotropic displacement parameters...).
- ChemicalBook. (n.d.). Pyrazole(288-13-1) ^{13}C NMR spectrum.
- Ethyl 4-pyrazolecarboxylate. (n.d.). NIST WebBook.
- Synthesis and Characterization of Some New Pyrazole Derivatives. (2025). ResearchGate.
- A Highly Validated RP-HPLC Method for Pyrazoline Derivative Having Anti-inflammatory Activity. (2014). International Journal of ChemTech Applications. Retrieved from [\[Link\]](#)
- Enantioselective Separation of Chiral N1-Substituted-1H-pyrazoles: Greenness Profile Assessment and Chiral Recognition Analysis. (n.d.). NIH.
- Total Synthesis of the TIM-1 IgV Domain via N-to-C Serine/Threonine Ligation Enabled by Knorr Pyrazole Synthesis-Mediated Regeneration of Salicylaldehyde Esters. (n.d.). Journal of the American Chemical Society.
- Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives. (n.d.). MDPI.

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Sources

- 1. benchchem.com [benchchem.com]
- 2. Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. A Computational Study of the NMR Chemical Shifts of Polynitropyrazoles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Protonation and phase effects on the NMR chemical shifts of imidazoles and pyrazoles: experimental results and GIAO calculations - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. researchgate.net [researchgate.net]
- 8. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 9. Ethyl pyrazole-4-carboxylate synthesis - chemicalbook [chemicalbook.com]
- 10. ethyl 1H-pyrazole-4-carboxylate | C6H8N2O2 | CID 142179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. scispace.com [scispace.com]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. Separation of 1H-Pyrazole-3-carboxylic acid, 4,5-dihydro-1-(2-methyl-4-sulfohenyl)-5-oxo- on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 17. chemimpex.com [chemimpex.com]
- 18. ijcpa.in [ijcpa.in]

- 19. Synthesis, molecular docking and molecular dynamics simulations, drug-likeness studies, ADMET prediction and biological evaluation of novel pyrazole-carboxamides bearing sulfonamide moiety as potent carbonic anhydrase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 20. researchgate.net [researchgate.net]
- 21. pubs.acs.org [pubs.acs.org]
- 22. Molecular structure, vibrational spectral studies of pyrazole and 3,5-dimethyl pyrazole based on density functional calculations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]
- 25. creative-biostructure.com [creative-biostructure.com]
- 26. Crystal Structure Solution of Organic Compounds from X-ray Powder Diffraction Data [jstage.jst.go.jp]
- 27. researchgate.net [researchgate.net]
- 28. Design, synthesis, X-ray crystal structures, anticancer, DNA binding, and molecular modelling studies of pyrazole–pyrazoline hybrid derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 29. researchgate.net [researchgate.net]
- 30. How To [chem.rochester.edu]
- 31. pubs.acs.org [pubs.acs.org]
- 32. fenix.ciencias.ulisboa.pt [fenix.ciencias.ulisboa.pt]
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